

Application Notes and Protocols for Determining Avibactam MIC Values by Broth Microdilution

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Compound of Interest

Compound Name: *Avibactam sodium dihydrate*

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Introduction

Avibactam is a non-β-lactam β-lactamase inhibitor that restores the in vitro activity of various β-lactam antibiotics against many clinically significant Gram-negative bacteria that produce β-lactamases. Accurate determination of the Minimum Inhibitory Concentration (MIC) of β-lactam/avibactam combinations is crucial for surveillance studies, clinical diagnostics, and drug development. The broth microdilution method is the reference standard for quantitative antimicrobial susceptibility testing, as recommended by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

These application notes provide a detailed protocol for determining the MIC of a β-lactam agent in combination with a fixed concentration of avibactam using the broth microdilution method.

Principle of the Method

The broth microdilution method involves challenging a standardized bacterial inoculum with serial twofold dilutions of a β-lactam antimicrobial agent in the presence of a fixed concentration of avibactam. The MIC is defined as the lowest concentration of the β-lactam that completely inhibits the visible growth of the organism after incubation. For testing β-lactam/avibactam combinations, a constant concentration of 4 µg/mL of avibactam is typically used.^{[1][2][3][4]} This concentration has been shown to effectively inhibit a broad range of β-lactamases, thereby restoring the activity of the partner β-lactam.^[3]

Materials and Reagents

- β -lactam antimicrobial agent powder (analytical grade)
- Avibactam powder (analytical grade)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Sterile reagent reservoirs
- Multichannel pipettes and sterile tips
- Bacterial strains (test organisms and quality control strains)
- 0.9% sterile saline or sterile deionized water
- Spectrophotometer or McFarland turbidity standards
- Incubator (35 \pm 2°C)
- Vortex mixer

Quality Control

Adherence to a rigorous quality control (QC) program is essential for the accuracy and reproducibility of MIC results. This includes the regular testing of reference strains with known MIC values. The CLSI has established QC ranges for various β -lactam/avibactam combinations against specific ATCC strains.

Table 1: CLSI-Approved Broth Microdilution Quality Control Ranges for Ceftibuten-Avibactam (Fixed 4 μ g/mL)[5][6][7][8]

Quality Control Strain	CLSI Approved MIC Range ($\mu\text{g/mL}$)
Escherichia coli ATCC 25922	0.016/4 to 0.12/4
Escherichia coli NCTC 13353	0.03/4 to 0.12/4
Klebsiella pneumoniae ATCC 700603	0.06/4 to 0.25/4
Klebsiella pneumoniae ATCC BAA-1705	0.03/4 to 0.25/4
Klebsiella pneumoniae ATCC BAA-2814	0.12/4 to 0.5/4

Experimental Protocol

Preparation of Antimicrobial Stock Solutions

- β -Lactam Stock Solution: Prepare a stock solution of the β -lactam agent at a concentration of 1280 $\mu\text{g/mL}$ (or as required based on the desired final concentration range) in a suitable solvent as recommended by the manufacturer.
- Avibactam Stock Solution: Prepare a stock solution of avibactam at a concentration of 400 $\mu\text{g/mL}$ in sterile deionized water.
- Sterilize the stock solutions by filtration through a 0.22 μm syringe filter.
- Store the stock solutions in small aliquots at -70°C or below until use.

Preparation of Microdilution Plates

This protocol describes the preparation of microtiter plates with doubling dilutions of the β -lactam agent and a fixed concentration of 4 $\mu\text{g/mL}$ of avibactam.

- Prepare Intermediate β -Lactam Dilutions:
 - Label sterile tubes for each dilution of the β -lactam.
 - Perform serial twofold dilutions of the β -lactam stock solution in CAMHB to create a range of concentrations.
- Prepare Working Solution with Avibactam:

- For each β -lactam dilution, prepare a working solution containing the desired β -lactam concentration and a constant 8 $\mu\text{g}/\text{mL}$ of avibactam in CAMHB. This is done to achieve a final in-well concentration of 4 $\mu\text{g}/\text{mL}$ after adding the bacterial inoculum.
- Plate Preparation:
 - Dispense 50 μL of the appropriate β -lactam/avibactam working solution into the wells of a 96-well microtiter plate.
 - The final volume in each well after inoculation will be 100 μL .
 - Include a growth control well containing 100 μL of CAMHB without any antimicrobial agent and a sterility control well with 100 μL of uninoculated CAMHB.

Inoculum Preparation

- From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
- Suspend the colonies in sterile saline or sterile water.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard (equivalent to approximately $1-2 \times 10^8 \text{ CFU/mL}$).
- Within 15 minutes of preparation, dilute the standardized inoculum in CAMHB to achieve a final inoculum density of approximately $5 \times 10^5 \text{ CFU/mL}$ in each well of the microtiter plate. This is typically achieved by a 1:100 dilution of the 0.5 McFarland suspension into CAMHB, followed by the addition of 50 μL of this diluted suspension to each 50 μL of antimicrobial solution in the wells.

Inoculation, Incubation, and Reading

- Inoculate each well of the microtiter plate (except the sterility control) with 50 μL of the standardized bacterial suspension.
- The final volume in each well should be 100 μL .

- Seal the plates to prevent evaporation and incubate at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- After incubation, read the plates by observing for the presence or absence of visible bacterial growth. The MIC is the lowest concentration of the β -lactam agent that shows no visible growth.

Data Presentation

The results of the broth microdilution assay should be recorded systematically.

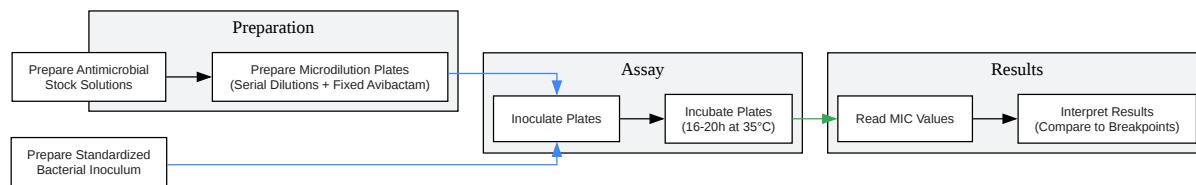
Table 2: Example of MIC Data Recording for a β -Lactam/Avibactam Combination

Isolate ID	β -Lactam Concentration ($\mu\text{g/mL}$)	Avibactam Concentration ($\mu\text{g/mL}$)	Growth (+/-)	MIC ($\mu\text{g/mL}$)
QC Strain 1	0.015	4	+	0.06
0.03	4	+		
0.06	4	-		
0.125	4	-		
0.25	4	-		
Test Isolate 1	0.5	4	+	2
1	4	+		
2	4	-		
4	4	-		
8	4	-		

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the broth microdilution protocol for determining avibactam MIC values.

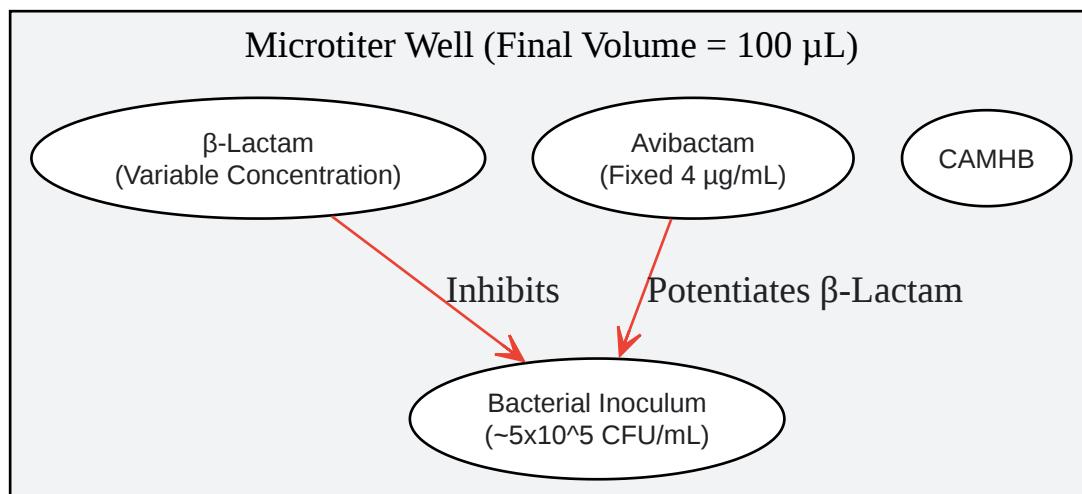


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Broth microdilution workflow for avibactam MIC testing.

Logical Relationship of Components

This diagram shows the relationship between the different components in the final assay well.



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Components within a single well of the MIC assay.

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